

hazards and handling of 4-Bromo-2-fluoroaniline

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Compound of Interest

Compound Name: 4-Bromo-2-fluoroaniline

Cat. No.: B1266173

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An In-depth Technical Guide to the Hazards and Handling of **4-Bromo-2-fluoroaniline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Bromo-2-fluoroaniline** (CAS No. 367-24-8), a chemical intermediate commonly used in pharmaceutical and agrochemical research. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing health and environmental risks.

Chemical and Physical Properties

4-Bromo-2-fluoroaniline is a solid, white to off-white crystalline powder.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C6H5BrFN	[2]
Molecular Weight	190.01 g/mol	[2]
CAS Number	367-24-8	[2]
Appearance	White to Almost white powder to crystal	[3]
Melting Point	40 - 42 °C	[2]
Boiling Point	103-108 °C (13 mmHg)	[2]
Flash Point	104 °C (closed cup)	[2]
Density	0.982 g/mL at 25 °C	[4]
Solubility	No data available	[2]
Purity	≥ 98.0%	[1][3]

Hazard Identification and Classification

4-Bromo-2-fluoroaniline is classified as a hazardous substance. The GHS hazard statements and precautionary statements are summarized below.

GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity – single exposure (Respiratory system)	Category 3

GHS Label Elements:

- Signal Word: Warning[5]
- Hazard Pictograms:
 - Exclamation Mark (GHS07)
- Hazard Statements:
 - H302: Harmful if swallowed.[2]
 - H312: Harmful in contact with skin.[2]
 - H315: Causes skin irritation.[2][5]
 - H319: Causes serious eye irritation.[2][5]
 - H332: Harmful if inhaled.
 - H335: May cause respiratory irritation.[2][5]
- Precautionary Statements:
 - Prevention: P261, P264, P270, P271, P280[6]
 - Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362+P364[6]
 - Storage: P403+P233, P405[5]
 - Disposal: P501[5]

Toxicological and Health Hazard Information

The primary routes of exposure are inhalation, ingestion, and skin contact. The toxicological properties of **4-Bromo-2-fluoroaniline** have not been fully investigated.[6]

Acute Effects:

- Inhalation: Harmful if inhaled. May cause respiratory irritation.[2][6] Symptoms may include coughing, shortness of breath, and irritation of the nose and throat.
- Skin Contact: Harmful in contact with skin. Causes skin irritation, which may manifest as redness, itching, and pain.[2][6]
- Eye Contact: Causes serious eye irritation, leading to redness, tearing, and pain.[2][6]
- Ingestion: Harmful if swallowed.[2][6] May cause nausea, vomiting, and abdominal pain.

Chronic Effects:

No specific data on the chronic effects of **4-Bromo-2-fluoroaniline** are available. However, many aniline derivatives are known to have long-term health effects.

Carcinogenicity:

This product is not classified as a carcinogen by IARC, NTP, or OSHA.[4]

Experimental Protocols and Handling Procedures

Strict adherence to the following protocols is mandatory when handling **4-Bromo-2-fluoroaniline**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before starting any experiment.

The following PPE is required:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.[7]

- Clothing: Wear a lab coat, and for larger quantities or risk of splashing, wear impervious clothing to prevent skin exposure.[\[6\]](#)[\[7\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[6\]](#) A full-face respirator may be required in some situations.[\[7\]](#)

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid powder or creating solutions.[\[2\]](#)[\[8\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[6\]](#)

Safe Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[8\]](#)[\[9\]](#)
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[5\]](#)[\[6\]](#)
 - Avoid formation of dust and aerosols.[\[2\]](#)[\[8\]](#)
 - Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)
 - Do not eat, drink, or smoke in the laboratory.[\[6\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[8\]](#)
 - Keep the container tightly closed.[\[5\]](#)[\[8\]](#)
 - Store locked up.[\[5\]](#)[\[6\]](#)
 - This material is reported to be air-sensitive; consider storing under an inert atmosphere.[\[1\]](#)[\[3\]](#)

- Incompatible Materials: Strong oxidizing agents, acids, and acid chlorides.[6][9]

First Aid Measures

In case of exposure, follow these first aid procedures immediately:

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[5][6]
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water and soap for at least 15 minutes. Seek medical attention if skin irritation occurs or if you feel unwell.[5][6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[5][6]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor/physician if you feel unwell.[5][6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Ensure adequate ventilation. Avoid breathing dust and contact with the substance.[2][6]
- Environmental Precautions: Prevent the product from entering drains.[2]
- Methods for Cleaning Up:
 - For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[2][6]
 - For larger spills, cover with an inert absorbent material and collect for disposal.[10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides (NO_x), hydrogen bromide gas, and hydrogen fluoride.[2]
- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][6]

Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national, and international regulations.[5][6] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[6]

Visualizations

Safe Handling Workflow

The following diagram outlines the essential steps for the safe handling of **4-Bromo-2-fluoroaniline** in a laboratory setting.

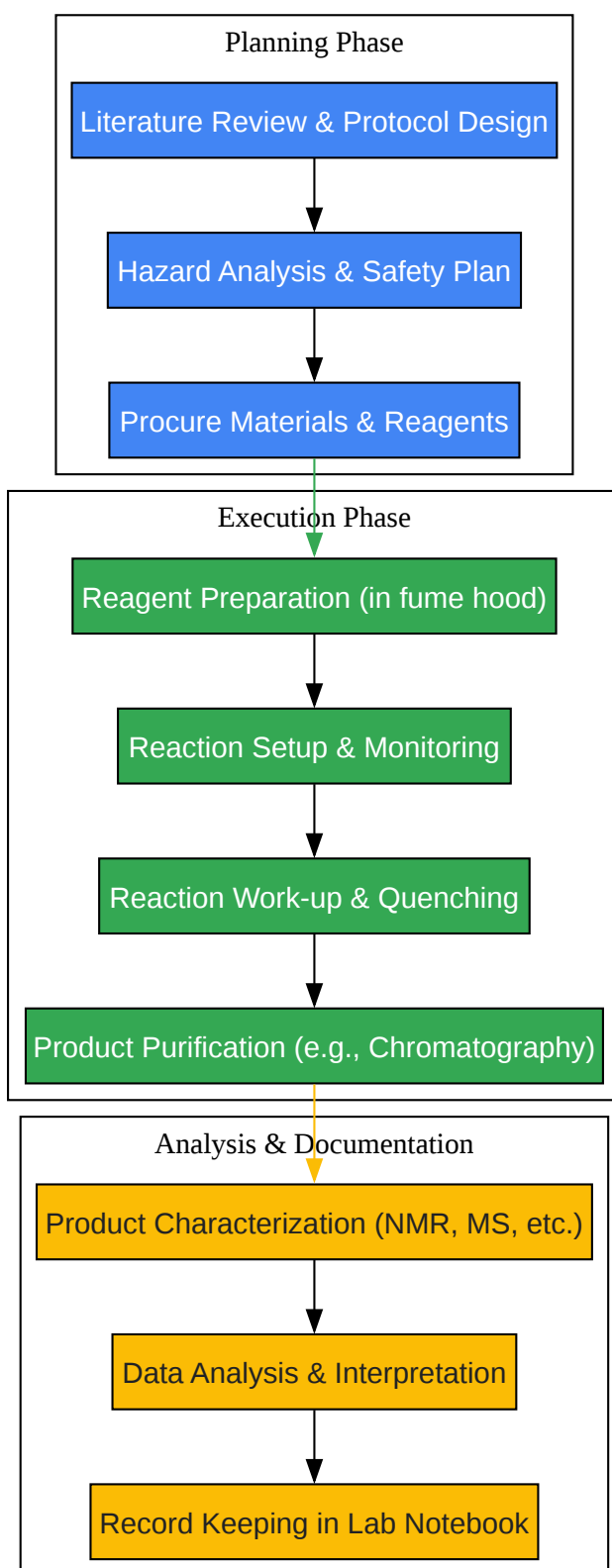


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Caption: Workflow for the safe handling of **4-Bromo-2-fluoroaniline**.

General Experimental Workflow for a Hazardous Substance

This diagram illustrates a typical workflow for utilizing a hazardous chemical like **4-Bromo-2-fluoroaniline** in a research experiment.

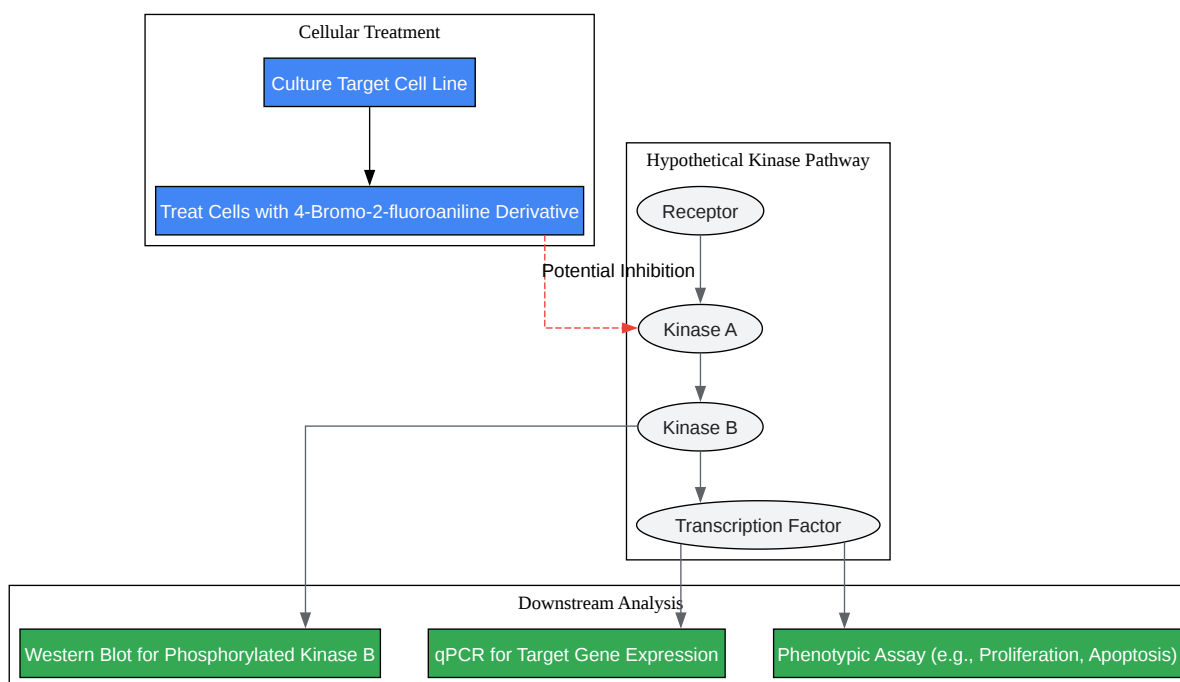


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Caption: A generalized experimental workflow using hazardous chemicals.

Hypothetical Signaling Pathway Investigation

In drug development, aniline derivatives are often investigated for their potential to modulate cellular signaling pathways. The following diagram illustrates a hypothetical workflow for assessing the impact of a compound like **4-Bromo-2-fluoroaniline** on a generic kinase signaling pathway.



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Caption: Investigating the effect of a novel compound on a signaling pathway.

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